

Prostate cancer cell lines (DU145, CWR22Rv1) and AZD1208

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Compound of Interest

Compound Name: AZD1208 hydrochloride

Cat. No.: B560551

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Conclusion

AZD1208 demonstrates significant anti-tumor activity in preclinical models of prostate cancer, including the androgen-independent cell lines DU145 and CWR22Rv1. Its mechanism of action, through the inhibition of the PIM kinase signaling pathway, leads to decreased cell proliferation and increased apoptosis. The provided protocols offer a framework for further investigation into the therapeutic potential of AZD1208 and other PIM kinase inhibitors in prostate cancer research and drug development.

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